

A Comprehensive Technical Guide to the Spectroscopic Data of Diethyl Dimethylmalonate

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Compound of Interest

Compound Name: Diethyl dimethylmalonate

Cat. No.: B162715

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This technical guide provides an in-depth analysis of the spectroscopic data for **diethyl dimethylmalonate** (CAS No: 1619-62-1), a key chemical intermediate. The following sections detail its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, offering valuable insights for compound identification, purity assessment, and structural elucidation.

Chemical Structure

IUPAC Name: diethyl 2,2-dimethylpropanedioate^[1] Molecular Formula: C₉H₁₆O₄^{[1][2][3]}

Molecular Weight: 188.22 g/mol ^{[1][2][3]}

Spectroscopic Data Summary

The following tables summarize the key spectroscopic data for **diethyl dimethylmalonate**.

Table 1: ¹H NMR Spectroscopic Data

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
4.19	Quartet	4H	-OCH ₂ CH ₃
1.41	Singlet	6H	-C(CH ₃) ₂
1.25	Triplet	6H	-OCH ₂ CH ₃

Solvent: CDCl₃, Frequency: 400 MHz[4]

Table 2: ¹³C NMR Spectroscopic Data

Chemical Shift (δ) ppm	Assignment
171.3	C=O
61.2	-OCH ₂ CH ₃
46.8	-C(CH ₃) ₂
21.6	-C(CH ₃) ₂
14.1	-OCH ₂ CH ₃

Solvent: CDCl₃[5]

Table 3: Infrared (IR) Spectroscopy Data

Wavenumber (cm ⁻¹)	Bond	Functional Group
2980-2940	C-H stretch	Alkane
1735	C=O stretch	Ester
1260-1230	C-O stretch	Ester

Technique: Neat or Liquid Film[1][2]

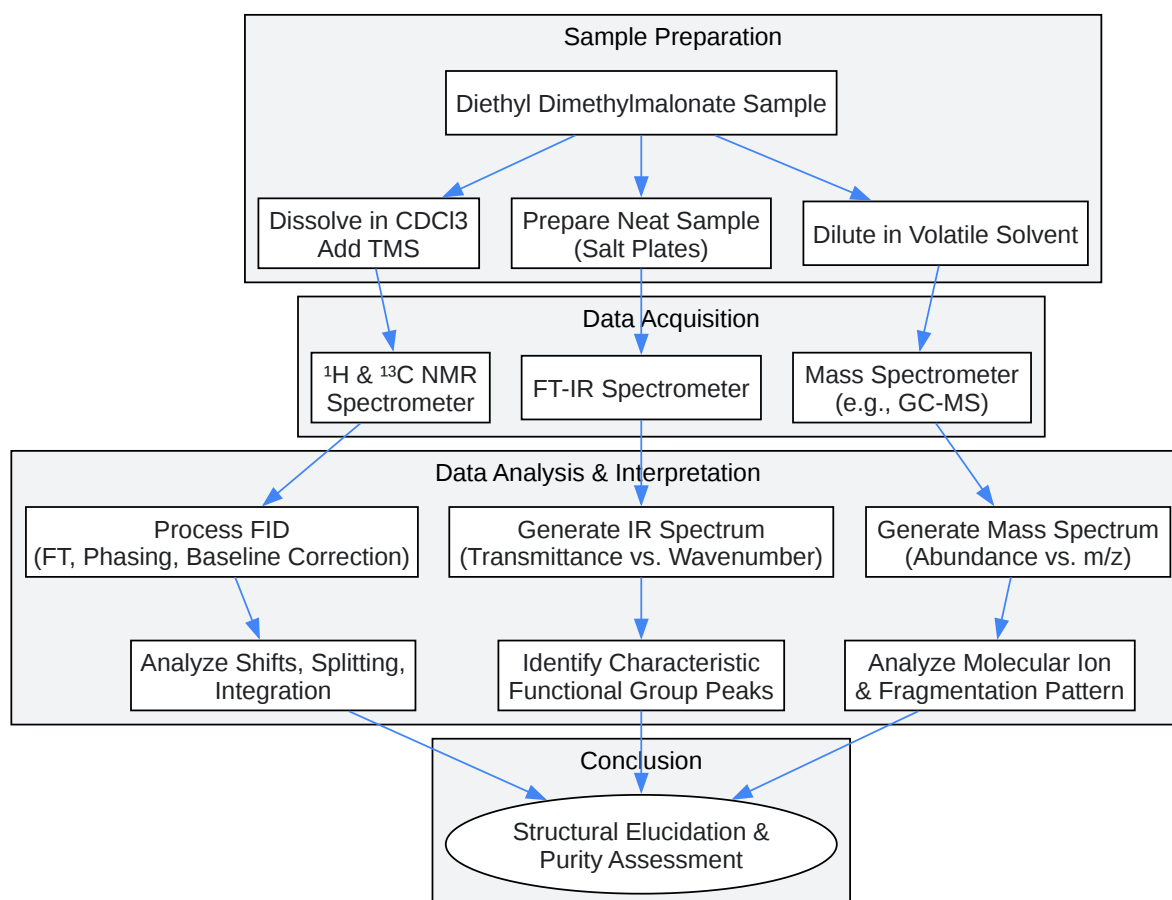
Table 4: Mass Spectrometry (MS) Data

m/z	Relative Intensity (%)	Putative Fragment
143	50.80	$[M - \text{OCH}_2\text{CH}_3]^+$
115	58.90	$[M - \text{COOCH}_2\text{CH}_3]^+$
88	99.99	$[M - \text{COOCH}_2\text{CH}_3 - \text{C}_2\text{H}_3]^+$
87	64.50	$[M - \text{COOCH}_2\text{CH}_3 - \text{C}_2\text{H}_4]^+$
73	33.60	$[\text{COOCH}_2\text{CH}_3]^+$
29	39.70	$[\text{CH}_2\text{CH}_3]^+$

Technique: Electron Ionization (EI)[1][3]

Experimental Workflows and Data Interpretation

The following diagram illustrates a generalized workflow for the spectroscopic analysis of a chemical sample like **diethyl dimethylmalonate**.



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